

# Commercial suppliers of high-purity 1,12-Dodecanediol

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## Compound of Interest

Compound Name: *Dodecanediol*

Cat. No.: *B3190140*

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An In-depth Technical Guide to High-Purity 1,12-**Dodecanediol** for Researchers and Drug Development Professionals

## Introduction

1,12-**Dodecanediol** (CAS 5675-51-4), also known as dodecamethylene glycol, is a long-chain linear diol with the molecular formula C<sub>12</sub>H<sub>26</sub>O<sub>2</sub>.<sup>[1][2]</sup> Its structure consists of a twelve-carbon backbone with hydroxyl groups at each terminus. This bifunctional nature makes it a versatile building block in various chemical syntheses.<sup>[3]</sup> In the pharmaceutical and drug development sectors, high-purity 1,12-**dodecanediol** is of particular interest due to its utility as a linker, a component in the synthesis of active pharmaceutical ingredients (APIs), and its role in creating drug delivery systems.<sup>[3][4][5]</sup> Its long hydrocarbon chain imparts hydrophobicity, which can be leveraged to modify the solubility and bioavailability of drug candidates.<sup>[5]</sup> Furthermore, it serves as a monomer in the production of polyesters and polyurethanes, which have applications in biodegradable and biocompatible materials for controlled drug release.<sup>[6][7]</sup> This guide provides an in-depth overview of commercially available high-purity 1,12-**dodecanediol**, its technical specifications, and relevant experimental protocols for its application in research and drug development.

## Commercial Suppliers and Specifications

A number of chemical suppliers offer high-purity 1,12-**dodecanediol**. The quality and specifications of the product can vary between suppliers, so it is crucial for researchers and drug development professionals to select a grade that is appropriate for their specific

application. The following table summarizes the specifications of **1,12-dodecanediol** from several prominent commercial suppliers.

Supplier	Purity	Analytical Method	Melting Point (°C)	Boiling Point (°C)	Appearance
Chem-Impex	≥ 98%	Not Specified	79 - 84	188 - 190 (at 12 mmHg)	White powder
Ruifu Chemical	≥ 98.0%	GC	79.0 - 81.0	189 (at 12 mmHg)	Not Specified
Santa Cruz Biotechnology	98%	Not Specified	Not Specified	Not Specified	Not Specified
Thermo Scientific Chemicals	≥ 97.5%	GC	79 - 83	Not Specified	Flakes or pellets
Sigma-Aldrich	≥ 97.5%	GC	79	324 (at 1013 hPa)	Crystals
TCI America	>99.0%	GC	Not Specified	Not Specified	Not Specified

## Experimental Protocols

The following section details experimental protocols that utilize **1,12-dodecanediol** in syntheses relevant to pharmaceutical research and development.

### Synthesis of 1,12-Dibromododecane

1,12-Dibromododecane is an organic intermediate that can be synthesized from **1,12-dodecanediol**. This protocol describes a one-step bromination reaction.[\[8\]](#)

Materials:

- **1,12-Dodecanediol** (0.1 mol)
- Sodium bromide (26 g, 0.25 mol)

- Concentrated sulfuric acid (50 mL)
- Water (30 mL + 100 mL for workup)
- Saturated sodium bicarbonate solution
- Anhydrous calcium chloride

#### Procedure:

- In a 250 mL three-neck flask, cautiously add 50 mL of concentrated sulfuric acid to 30 mL of water. Allow the solution to cool to room temperature.
- To the cooled acid solution, add **1,12-dodecanediol** (0.1 mol) and sodium bromide (0.25 mol).
- Heat the reaction mixture to reflux and maintain for 4 hours.
- After cooling to room temperature, add 100 mL of water to the flask.
- Transfer the mixture to a separatory funnel and separate the organic layer.
- Wash the organic layer sequentially with equal volumes of concentrated sulfuric acid, water, saturated sodium bicarbonate solution, and finally water.
- Dry the organic layer with anhydrous calcium chloride for 30 minutes.
- Purify the crude product by vacuum distillation to obtain 1,12-dibromododecane as a colorless liquid.<sup>[8]</sup>

## Purity Analysis by Gas Chromatography (GC)

Gas chromatography is a common method for assessing the purity of **1,12-dodecanediol**.<sup>[6]</sup>

#### Instrumentation:

- Gas chromatograph with a flame ionization detector (FID)
- Capillary column suitable for polar compounds (e.g., DB-WAX or equivalent)

Typical GC Parameters:

- Injector Temperature: 250 °C
- Detector Temperature: 280 °C
- Oven Temperature Program:
  - Initial temperature: 80 °C, hold for 2 minutes
  - Ramp to 280 °C at 15 °C/min
  - Hold at 280 °C for 5 minutes
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min
- Injection: 1  $\mu$ L of a sample solution (e.g., 1 mg/mL in a suitable solvent like hexane or dichloromethane), splitless injection

Quantification: The purity is determined by calculating the area percentage of the 1,12-**dodecanediol** peak relative to the total area of all peaks in the chromatogram.

## Applications in Drug Development

High-purity 1,12-**dodecanediol** is a valuable molecule in the pharmaceutical industry, primarily for its role in the synthesis of drug delivery systems and as a component of APIs.

## Role in Drug Delivery Systems

The terminal hydroxyl groups of 1,12-**dodecanediol** allow it to be incorporated into polyesters and polyurethanes. These polymers can be designed to be biodegradable and biocompatible, making them suitable for use in controlled-release drug formulations. The long, hydrophobic carbon chain of the diol can also be used to tune the physicochemical properties of the polymer, such as its degradation rate and its affinity for lipophilic drugs.

## Use as a Linker and in API Synthesis

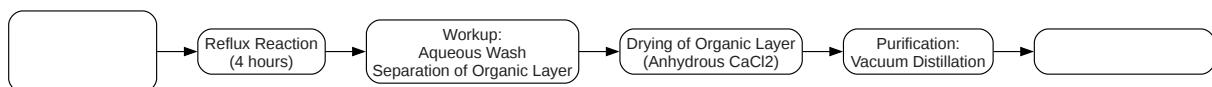
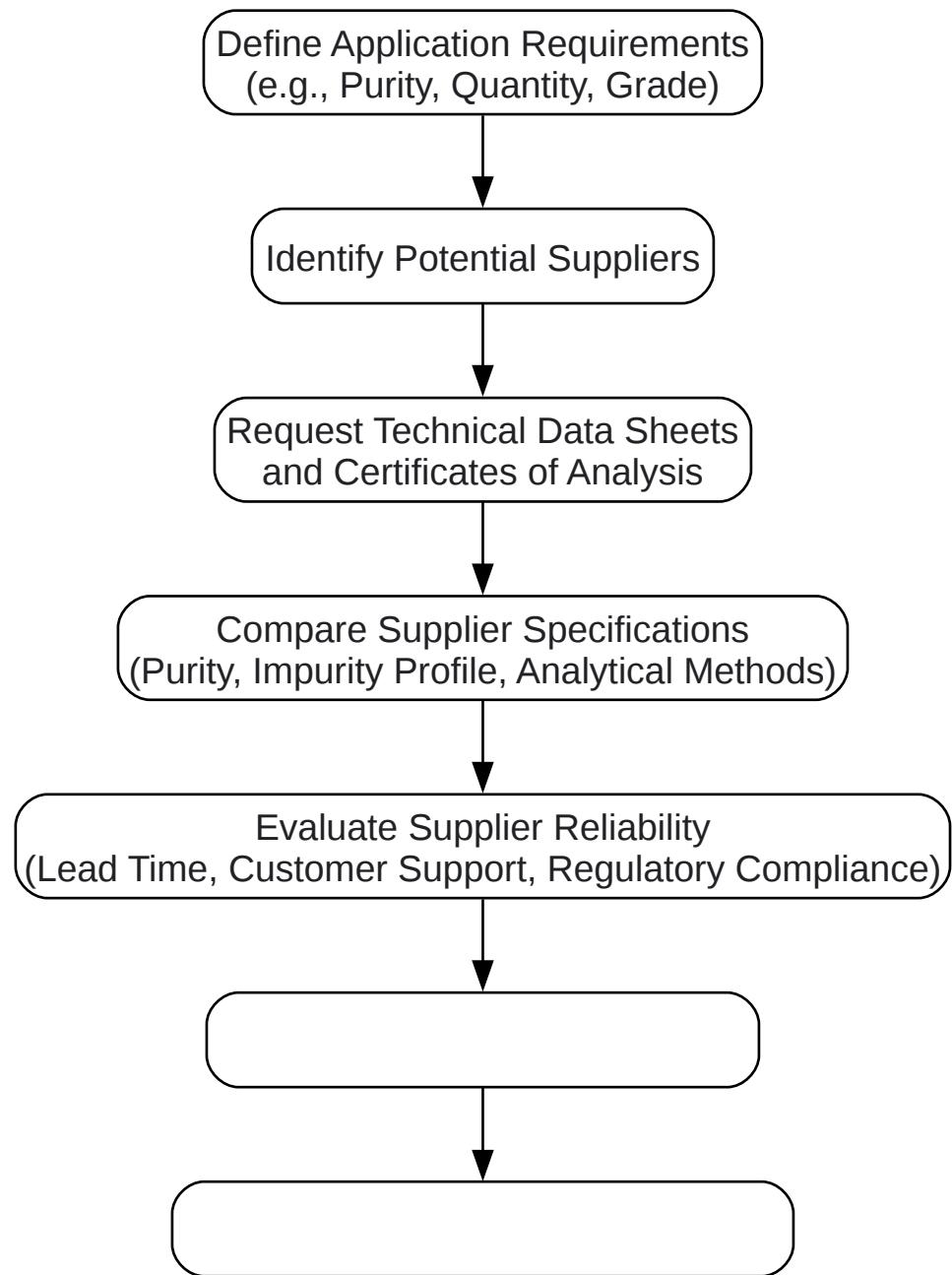
In the synthesis of complex APIs, 1,12-**dodecanediol** can serve as a flexible linker to connect different pharmacophores. Its length and hydrophobicity can influence the overall properties of

the resulting molecule, potentially improving its pharmacokinetic profile. By strategically incorporating the **1,12-dodecanediol** moiety, researchers can fine-tune the solubility and bioavailability of lipophilic APIs.[\[5\]](#)

## Visualizations

### Logical Workflow for Supplier Selection

The following diagram illustrates a logical workflow for selecting a commercial supplier of high-purity **1,12-dodecanediol** for a specific research or drug development application.



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